

Immepip Dihydrobromide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Immepip dihydrobromide

Cat. No.: B1671797

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[Shanghai, CN – December 7, 2025] – This document provides a comprehensive technical overview of **Immepip dihydrobromide**, a potent histamine H3 receptor agonist, intended for researchers, scientists, and professionals in drug development. This guide details its chemical properties, pharmacological profile, key signaling pathways, and established experimental protocols.

Core Compound Properties

Immepip dihydrobromide is a valuable research tool for investigating the roles of histamine H3 and H4 receptors in various physiological processes. The following table summarizes its key quantitative data.

Property	Value	Citations
CAS Number	164391-47-3	
Molecular Weight	327.06 g/mol	
Molecular Formula	C ₉ H ₁₅ N ₃ ·2HBr	
Purity	≥98%	
Solubility	Soluble in water	
Storage	Desiccate at room temperature	

Pharmacological Profile

Immepip is a potent and selective agonist for the histamine H3 receptor and also exhibits high affinity for the histamine H4 receptor. The H3 receptor is a presynaptic autoreceptor in the central nervous system that modulates the release of histamine and other neurotransmitters.^[1]

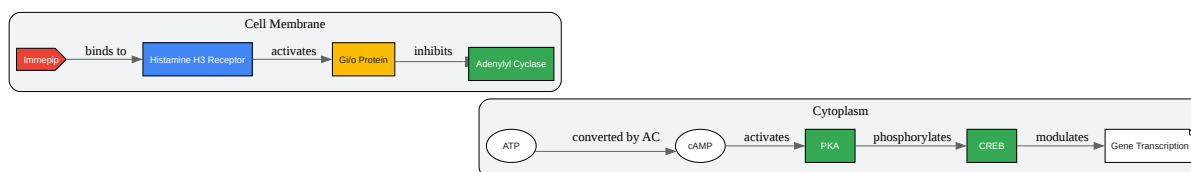
Key characteristics include:

- Primary Target: Histamine H3 Receptor (presynaptic autoreceptor).^[1]
- Secondary Target: Histamine H4 Receptor.
- Mechanism of Action: As an agonist, Immepip mimics the action of histamine at the H3 receptor, leading to the inhibition of neurotransmitter release.^[2] This is achieved through the receptor's coupling with Gi/o proteins.^[3]

Signaling Pathways

Activation of the histamine H3 receptor by Immepip initiates a cascade of intracellular signaling events. The primary pathway involves the Gi/o protein, leading to the inhibition of adenylyl cyclase and a subsequent decrease in cyclic AMP (cAMP) levels.^[4] Additionally, H3 receptor activation has been shown to modulate the MAPK/ERK and PI3K/Akt signaling pathways.^[4]

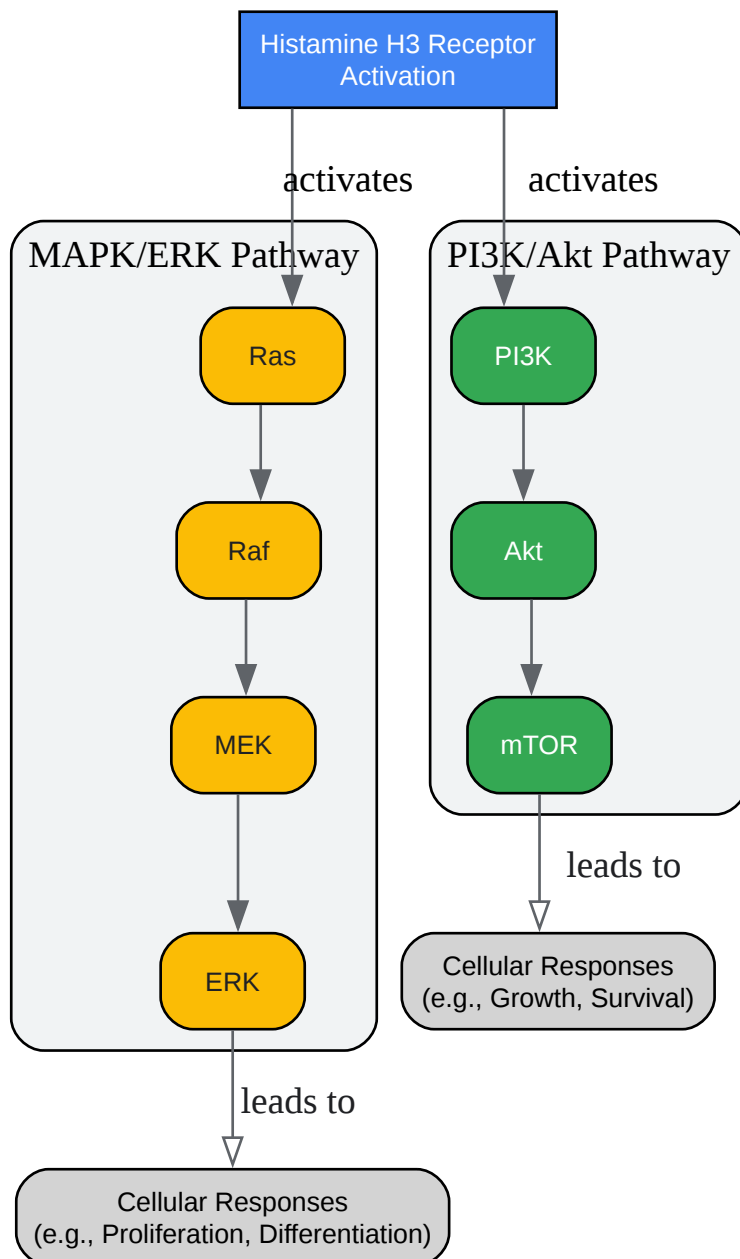
Histamine H3 Receptor Signaling Cascade



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Caption: Histamine H3 Receptor Signaling via the Gi/o Pathway.

Downstream Kinase Modulation



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Caption: Modulation of MAPK/ERK and PI3K/Akt Pathways by H3R.

Experimental Protocols

The following section details a common experimental workflow for studying the effects of **Immepip dihydrobromide** on neurotransmitter release in the rat brain using in vivo microdialysis.

In Vivo Microdialysis in Rats

Objective: To measure the effect of **Immepip dihydrobromide** on extracellular histamine levels in a specific brain region (e.g., the cortex).

Materials:

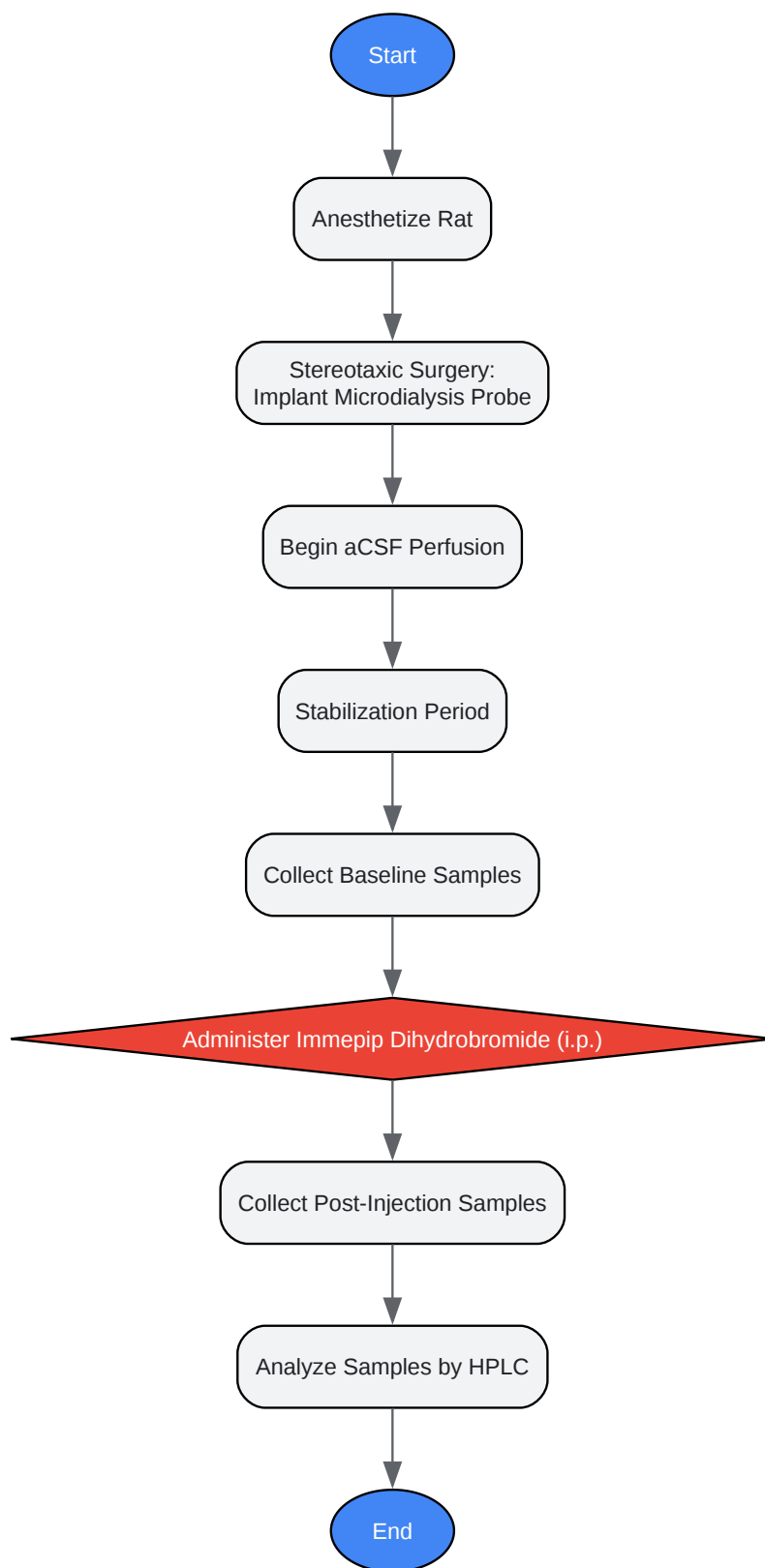
- **Immepip dihydrobromide**
- Stereotaxic apparatus
- Microdialysis probes
- Perfusion pump
- Fraction collector
- HPLC system for histamine analysis
- Anesthetic (e.g., isoflurane)
- Artificial cerebrospinal fluid (aCSF)

Procedure:

- **Animal Preparation:** Anesthetize the rat and place it in the stereotaxic apparatus.
- **Probe Implantation:** Surgically implant a microdialysis probe into the target brain region.
- **Perfusion:** Perfuse the probe with aCSF at a constant flow rate (e.g., 1-2 $\mu\text{L}/\text{min}$).
- **Baseline Collection:** Collect dialysate samples at regular intervals (e.g., every 20 minutes) to establish a stable baseline of histamine levels.

- Drug Administration: Administer **Immepip dihydrobromide** intraperitoneally (i.p.) at desired doses (e.g., 5 or 10 mg/kg).[5]
- Post-injection Collection: Continue collecting dialysate samples for a set period after injection to monitor changes in histamine concentration.
- Sample Analysis: Analyze the collected dialysate samples for histamine content using a sensitive analytical method such as HPLC.

Experimental Workflow Diagram



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Caption: In Vivo Microdialysis Experimental Workflow.

This technical guide provides a foundational understanding of **Immepip dihydrobromide** for research applications. For further details, readers are encouraged to consult the cited scientific literature.

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References

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